

Personal protective equipment for handling 1,4-Octadiene

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Compound of Interest

Compound Name: 1,4-Octadiene

Cat. No.: B1583894

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Essential Safety and Handling Guide for 1,4-Octadiene

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **1,4-Octadiene** is paramount. This guide provides immediate, essential safety protocols and logistical information for the operational use and disposal of **1,4-Octadiene**, reinforcing a culture of safety and trust in laboratory practices.

Chemical Identity:

- Name: **1,4-Octadiene**
- CAS Number: 5675-25-2
- Molecular Formula: C₈H₁₄
- Molecular Weight: 110.20 g/mol [\[1\]](#)

Hazard Identification and Classification

1,4-Octadiene is a highly flammable liquid and vapor.[\[2\]](#)[\[3\]](#) It is harmful if swallowed, in contact with skin, or inhaled.[\[2\]](#) It causes skin and serious eye irritation and may cause respiratory irritation.[\[2\]](#)

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[2]
- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]
- H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **1,4-Octadiene**:

Protection Type	Required Equipment	Specifications & Rationale
Eye/Face Protection	Chemical safety goggles or a face shield. [2] [3] [4]	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [3] Ensures protection against splashes and vapors.
Skin Protection	Impervious gloves (e.g., Nitrile rubber) and protective clothing. [2] [3] [4]	Prevents skin contact, which can cause irritation and absorption of the harmful chemical.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [2] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. [3]	Protects against inhalation of harmful vapors, which can cause respiratory irritation.

Quantitative Safety Data

Parameter	Value	Source
Flash Point	9 °C / 48.2 °F	[3] [5]
Autoignition Temperature	230 °C / 446 °F	[3] [5]
Boiling Point	114 - 121 °C / 237.2 - 249.8 °F	[3]
Melting Point	-70 °C / -94 °F	[3]
Vapor Density	3.8 (Air = 1)	[5]

Operational Plan for Safe Handling

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[2][3][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][3]
- Store away from incompatible materials such as oxidizing agents.[3][6]

2. Handling and Use:

- All handling should be conducted in a chemical fume hood to ensure adequate ventilation.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][3]
- Use only non-sparking tools.[3][5]
- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke in the handling area.[5][6]
- Wash hands thoroughly after handling.[7]

3. Disposal Plan:

- Dispose of waste in accordance with local, state, and federal regulations.
- Waste from residues and unused product is considered hazardous.[5]
- Contaminated packaging should be disposed of at a hazardous or special waste collection point.[5]
- Do not allow the chemical to enter drains or waterways.[3]

Emergency Procedures

First-Aid Measures:

- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[2][4]
- If on Skin: Remove all contaminated clothing immediately. Rinse skin with plenty of water and soap.[2] If skin irritation occurs, get medical advice.[2]
- If Inhaled: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[2] Call a physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice.

Fire-Fighting Measures:

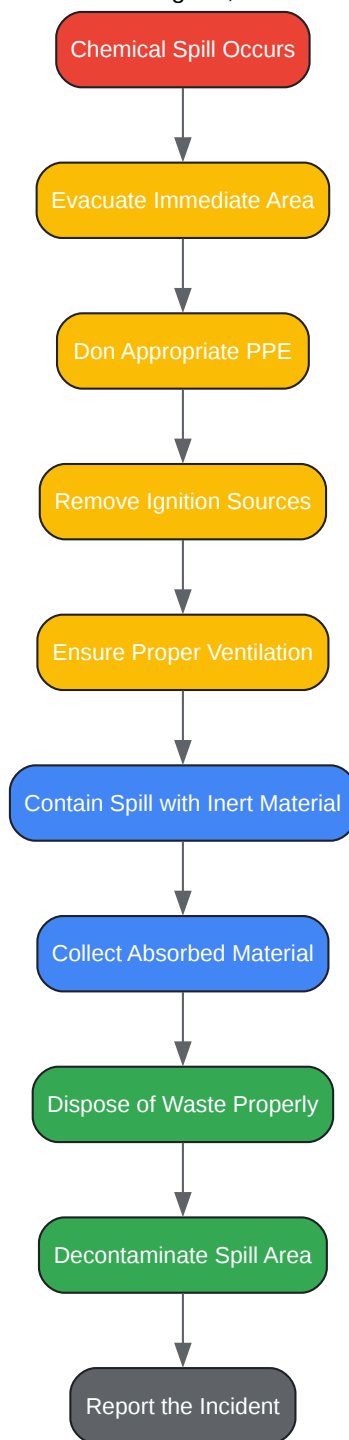
- Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish.[3][5] Water spray may be used to cool containers.[3]
- Highly flammable liquid and vapor; vapors may form explosive mixtures with air.[3][5]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[5]
- Firefighters should wear self-contained breathing apparatus and full protective gear.[3]

Accidental Release Measures:

- Evacuate personnel from the area.
- Remove all sources of ignition.[3][5]
- Ventilate the area.
- Wear appropriate personal protective equipment.[2]
- Contain the spill with inert absorbent material such as sand, earth, or vermiculite.[2][3]
- Collect the absorbed material into a suitable container for disposal.[3][8]

Experimental Workflow: Chemical Spill Response

Workflow for Handling a 1,4-Octadiene Spill



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Caption: Step-by-step workflow for a safe and effective response to a **1,4-Octadiene** spill.

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